

Comprehensive Characterization of Ethyl 5-hydroxy-1H-indole-2-carboxylate

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Compound of Interest

Compound Name: 5-hydroxy-1H-indole-2-carboxylate

Cat. No.: B8468072

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Executive Summary

Ethyl **5-hydroxy-1H-indole-2-carboxylate** (CAS 24985-85-1) is a critical heterocyclic intermediate, primarily utilized in the synthesis of the broad-spectrum antiviral agent Umifenovir (Arbidol) and various serotonin receptor modulators. Precise characterization of this compound is pivotal for downstream yield optimization and regulatory compliance in pharmaceutical manufacturing.

This guide provides an authoritative analysis of the physical properties of ethyl **5-hydroxy-1H-indole-2-carboxylate**, with a specific focus on melting point (MP) thermodynamics, purification protocols, and quality control (QC) workflows.

Chemical Profile & Significance[1]

Before analyzing the thermal data, it is essential to establish the chemical identity to avoid confusion with structural isomers or salts.

Parameter	Specification
Chemical Name	Ethyl 5-hydroxy-1H-indole-2-carboxylate
Synonyms	5-Hydroxyindole-2-carboxylic acid ethyl ester; 5-Hydroxy-2-carbethoxyindole
CAS Number	24985-85-1
Molecular Formula	C ₁₁ H ₁₁ NO ₃
Molecular Weight	205.21 g/mol
Appearance	Off-white to pale yellow crystalline powder
Solubility	Soluble in Ethanol, DMSO, DMF; Insoluble in Water

Note on CAS Confusion: Researchers may occasionally encounter erroneous cross-referencing with CAS 16277-14-2. This registry number corresponds to cis-Stilbene derivatives and is incorrect for the indole carboxylate discussed here.

Melting Point Analysis

The melting point is the primary indicator of purity for this intermediate. A depressed or broadened range typically indicates the presence of oxidation byproducts (quinones) or residual solvent.

Consolidated Data Table

Source Type	Reported Range (°C)	Purity Context	Notes
Primary Standard (Sigma-Aldrich)	150 – 151 °C	≥97% (HPLC)	Sharp transition indicates high crystallinity.
Commercial Specification (Chem-Impex)	150 – 155 °C	≥98%	Broader range allows for trace solvates.
Literature (Synthesis)	149 – 150 °C	Recrystallized	Value often cited for the methyl ester analog; ethyl ester is slightly higher.
Decomposition Warning	>160 °C	N/A	Prolonged heating near MP can induce decarboxylation.

Thermodynamic Interpretation

- The "Sharpness" Criterion: A range spanning <2 °C (e.g., 150–152 °C) confirms the absence of eutectic impurities.
- Oxidative Instability: The 5-hydroxy group makes this indole electron-rich and prone to oxidation. Samples appearing brown or pink often exhibit a depressed MP (e.g., 145–148 °C) due to the presence of quinoid impurities.

Experimental Protocols

Protocol: High-Precision Melting Point Determination

Objective: To validate the identity and purity of synthesized or purchased material.

Equipment: Capillary Melting Point Apparatus (e.g., Buchi or Mettler Toledo) or Differential Scanning Calorimetry (DSC).

- Sample Preparation:

- Dry the sample in a vacuum desiccator over P_2O_5 for 4 hours to remove surface moisture.
- Grind the sample into a fine powder to ensure uniform heat transfer.
- Loading:
 - Fill a clean glass capillary tube to a height of 2–3 mm. Compact by tapping the tube on a hard surface.
- Ramp Rate:
 - Fast Ramp: 10 °C/min up to 130 °C.
 - Critical Ramp: Reduce rate to 1.0 °C/min starting at 140 °C.
- Observation:
 - Record

(first visible liquid) and

(complete liquefaction).
 - Acceptance Criteria:

within the 150–155 °C window.

Protocol: Purification via Recrystallization

Context: If MP is <148 °C or the range is >3 °C, purification is required.

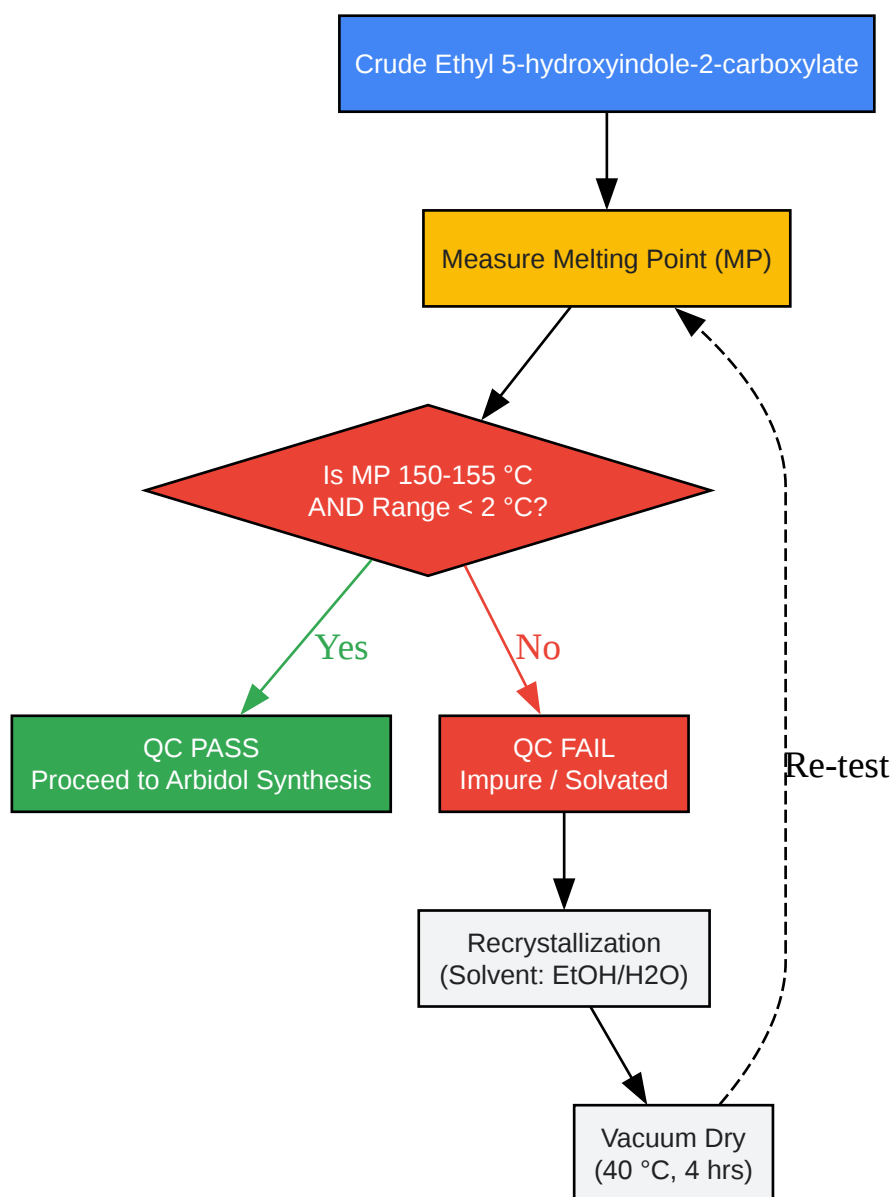
Solvent System: Ethanol / Water (Green Chemistry compliant) or Acetone/Ethanol/Water.

- Dissolution:
 - Place crude solid in a flask equipped with a reflux condenser.^[1]
 - Add minimum volume of hot Ethanol (95%) until dissolved.

- Optional: Add activated charcoal (1% w/w), reflux for 5 mins, and filter hot to remove colored oxidized impurities.
- Crystallization:
 - While hot, add warm Water dropwise until persistent turbidity is just observed.[\[2\]](#)
 - Add a few drops of ethanol to clear the solution.[\[2\]](#)
 - Allow to cool slowly to room temperature, then chill at 4 °C for 2 hours.
- Isolation:
 - Filter crystals via vacuum filtration.[\[2\]](#)
 - Wash with cold 50% EtOH/Water.
 - Drying: Vacuum dry at 40 °C. High heat (>60 °C) may cause surface oxidation.

Quality Control Workflow (Visualization)

The following diagram illustrates the decision logic for handling the intermediate based on thermal analysis.



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Figure 1: Iterative Quality Control workflow ensuring the intermediate meets the strict thermal specifications required for pharmaceutical synthesis.

Troubleshooting & Causality

Observation	Root Cause	Corrective Action
MP < 145 °C	Significant impurities (starting material or decarboxylated product).[3]	Check TLC/HPLC. If starting material remains, recrystallization may not suffice; column chromatography may be needed.
Broad Range (e.g., 148–155 °C)	Solvent occlusion (solvate formation).	Increase drying time under high vacuum. Ensure temperature does not exceed 50 °C to prevent degradation.
Discoloration (Pink/Brown)	Oxidation of the 5-hydroxy indole moiety.	Perform recrystallization under inert atmosphere ().[2] Use degassed solvents.[2]

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